

Technical Guide: Physicochemical Properties of Cloprostenol Sodium

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Compound of Interest

Compound Name: *Pigment red 48*

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Introduction: Cloprostenol sodium is a synthetic analogue of prostaglandin F2 α (PGF2 α). It is a potent luteolytic agent, primarily used in veterinary medicine to control the reproductive cycle in livestock. Its biological activity is predominantly attributed to the dextrorotatory ((+)-) enantiomer, which functions as a selective agonist for the prostaglandin F2 α receptor (FP receptor). This guide provides a comprehensive overview of its physicochemical properties, experimental protocols for their determination, and relevant biological pathways.

Chemical and Physical Properties

Cloprostenol sodium is typically supplied as a white to off-white crystalline or amorphous hygroscopic powder.^{[1][2]} Its properties are summarized in the tables below.

Table 1: General Chemical Properties

Property	Value	Reference
Chemical Name	sodium;(Z)-7- [(1R,2R,3R,5S)-2-[(E,3R)-4-(3-chlorophenoxy)-3-hydroxybut-1-enyl]-3,5-dihydroxycyclopentyl]hept-5-enoate	[3][4]
Synonyms	(±)-Cloprostenol sodium salt, DL-Cloprostenol, Estrumate	[3][5][6]
Molecular Formula	C ₂₂ H ₂₈ ClNaO ₆	[3][7][8]
Molecular Weight	446.9 g/mol	[3][7][8]
CAS Numbers	55028-72-3 (racemic), 62561-03-9 ((+)-enantiomer)	[3][8]

Table 2: Physicochemical Data

Property	Value	Reference
Melting Point	68-70 °C	[9]
>62°C (dec.)	[10]	
105-110 °C	[2]	
Boiling Point	628 °C at 760 mmHg (for free acid)	[10]
pKa	4.57	[10]
Appearance	White to off-white solid/powder	[1][2][10]
Light brown powder	[9]	
Purity	≥98%	
UV/Vis (λmax)	220, 275, 282 nm	[8]
Storage	-20°C, desiccated, under inert atmosphere	[7][9][10]
Stability	≥2 years at -20°C	[7]

Table 3: Solubility Data

Solvent	Solubility	Reference
Water	>10 mg/mL	[9]
150 mg/mL (sonication recommended)	[11]	
PBS (pH 7.2)	~1 mg/mL (racemic)	[6][7]
~35 mg/mL ((+)-enantiomer)	[8]	
Ethanol	~50 mg/mL	[7][8]
DMSO	~50 mg/mL (racemic)	[6][7]
~60 mg/mL ((+)-enantiomer)	[8]	
Dimethylformamide (DMF)	~50 mg/mL (racemic)	[6][7]
~130 mg/mL ((+)-enantiomer)	[8]	

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of physicochemical properties. Below are representative protocols for key analytical procedures.

2.1. Determination of Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the purity of Cloprostenol sodium and to quantify any related impurities.

- Chromatographic System:
 - Instrument: A standard HPLC system equipped with a UV detector.
 - Column: Chiralcel OD-RH, 4.6 mm × 25 cm, 5-μm packing.[12][13]
 - Detector Wavelength: 220 nm or 274 nm.[12][13]
 - Flow Rate: Approximately 1.8 mL/min.[12]

- Mobile Phase: A filtered and degassed mixture of chromatographic solvent hexane, dehydrated alcohol, and glacial acetic acid (900:100:1). Adjustments may be necessary for system suitability.[12] For enantioselective analysis, a mobile phase of acetonitrile-sodium dihydrogenphosphate (pH 3.0; 20mM) (33:67, v/v) can be used.[13][14]
- Standard Preparation: Accurately weigh a quantity of USP Cloprostenol Sodium RS, dissolve in dehydrated alcohol, and dilute to a known concentration of about 0.8 mg/mL.[12]
- Assay Preparation: Accurately weigh a quantity of the Cloprostenol Sodium sample, dissolve in dehydrated alcohol, and dilute to a final concentration of about 0.8 mg/mL.[12]
- Procedure:
 - Inject equal volumes (e.g., 5 μ L) of the Standard preparation and the Assay preparation into the chromatograph.
 - Record the chromatograms for a total time of not less than twice the retention time of the main cloprostenol peak.
 - Measure the peak responses.
 - The purity is calculated by comparing the peak area of the analyte in the Assay preparation to that in the Standard preparation. The percentage of each impurity is calculated based on its peak area relative to the total area of all peaks.[12]

2.2. Solubility Determination

A common method for determining solubility is the shake-flask method.

- Apparatus:
 - Analytical balance
 - Vials with screw caps
 - Constant temperature shaker/incubator
 - Centrifuge

- HPLC or UV-Vis spectrophotometer for quantification
- Procedure:
 - Add an excess amount of Cloprostenol sodium to a known volume of the solvent (e.g., water, PBS, ethanol) in a vial.
 - Seal the vial and place it in a shaker set to a constant temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours).
 - After agitation, allow the suspension to settle. Centrifuge the sample to separate the undissolved solid.
 - Carefully withdraw an aliquot from the clear supernatant.
 - Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Quantify the concentration of the dissolved Cloprostenol sodium using a validated analytical method (e.g., HPLC-UV).
 - The solubility is expressed in mg/mL or Molarity.

2.3. Synthesis and Enantiomeric Separation

The commercial production of Cloprostenol sodium involves a multi-step synthesis, often based on the Corey synthesis route for prostaglandins.^{[1][15]} This process creates a racemic mixture of the (+)- and (-)-enantiomers.^[16] Since the biological activity resides in the (+)-enantiomer, separation is a critical step.^{[16][17]}

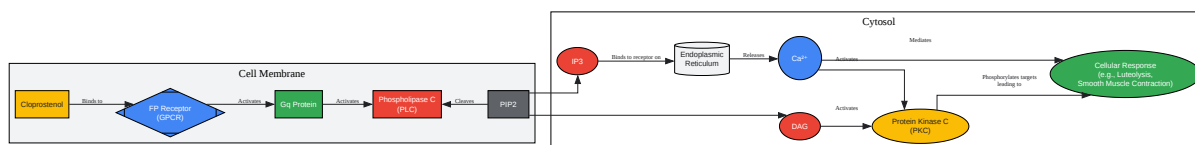
- Separation Method: Chiral Chromatography: This is the industry-standard method for separating the enantiomers with high precision.^[18]
 - Principle: A mixture of the enantiomers is passed through a column containing a chiral stationary phase (CSP). The CSP interacts differently with each enantiomer, causing them to travel through the column at different rates.^[18]

- Procedure: The racemic mixture is injected into a chiral HPLC column (e.g., Chiralcel OD-RH). An optimized mobile phase is used to achieve baseline separation of the two enantiomers, which are then collected as they elute from the column at different times.^[13]
^[18]

Signaling Pathways and Experimental Workflows

3.1. Prostaglandin F2 α Receptor Signaling Pathway

Cloprostenol acts as an agonist at the Prostaglandin F2 α (FP) receptor, which is a G-protein coupled receptor (GPCR). The activation of this pathway leads to various physiological effects, including luteolysis and smooth muscle contraction.

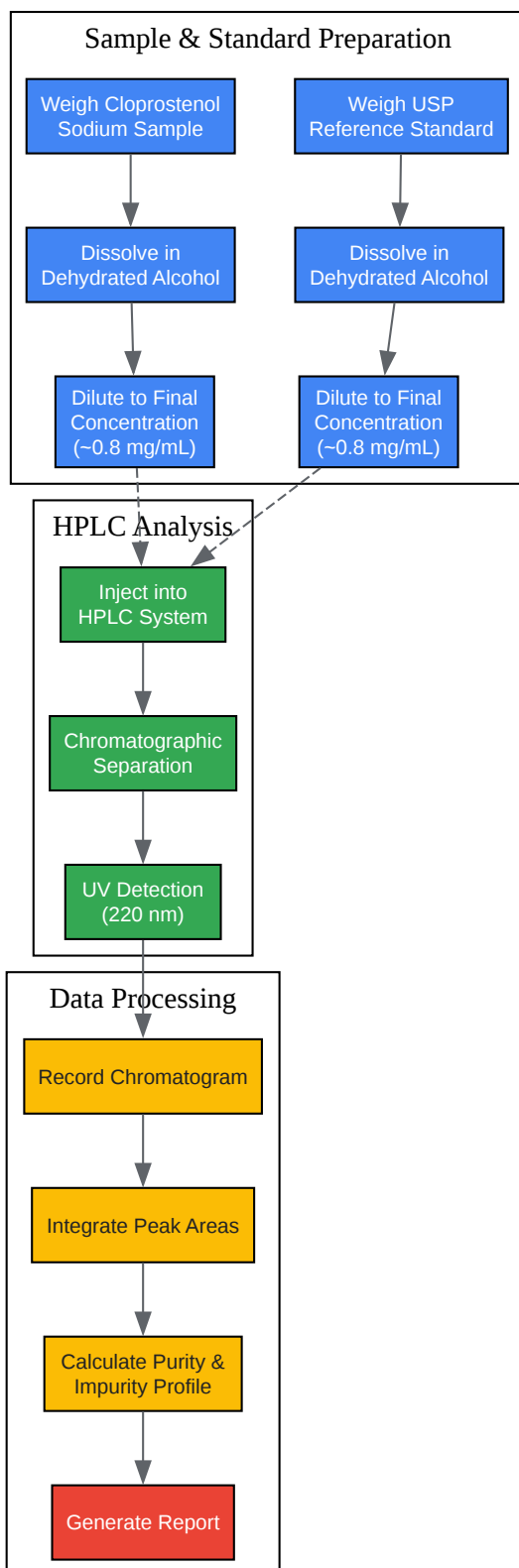


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Caption: FP Receptor signaling pathway activated by Cloprostenol.

3.2. Experimental Workflow: HPLC Purity Analysis

The following diagram illustrates a typical workflow for analyzing the purity of a Cloprostenol sodium sample using HPLC.



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References

- 1. Cloprostenol sodium [sitem.herts.ac.uk]
- 2. Cloprostenol Sodium BP EP USP CAS 55028-72-3 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 3. Cloprostenol Sodium | C₂₂H₂₈ClNaO₆ | CID 17756794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cloprostenol Sodium | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. caymanchem.com [caymanchem.com]
- 7. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. (+/-)-Cloprostenol sodium salt hydrate ≥98% (HPLC), powder | Sigma-Aldrich [sigmaaldrich.com]
- 10. bocsci.com [bocsci.com]
- 11. Cloprostenol sodium salt | Prostaglandin Receptor | TargetMol [targetmol.com]
- 12. drugfuture.com [drugfuture.com]
- 13. HPLC method for enantioselective analysis of cloprostenol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. ema.europa.eu [ema.europa.eu]
- 17. caymanchem.com [caymanchem.com]
- 18. originbiopharma.com [originbiopharma.com]

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